

Benzyltrimethylammonium Tribromide: A Versatile and Efficient Phase-Transfer Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B15548377*

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Jamestown, NY – **Benzyltrimethylammonium tribromide** (BTMA-Br₃) has emerged as a highly effective and versatile reagent in organic synthesis, acting as both a phase-transfer catalyst and a solid, stable brominating agent. Its applications span a wide range of reactions, offering significant advantages in terms of ease of handling, selectivity, and reaction efficiency. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals, summarizing key quantitative data and outlining methodologies for its use in various synthetic transformations.

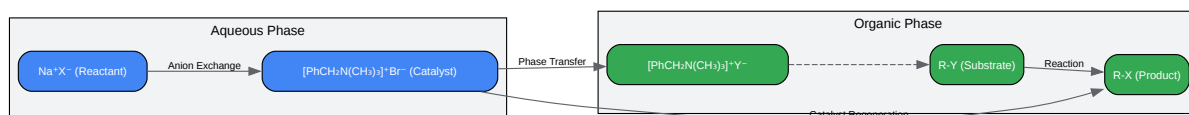
Core Applications and Advantages

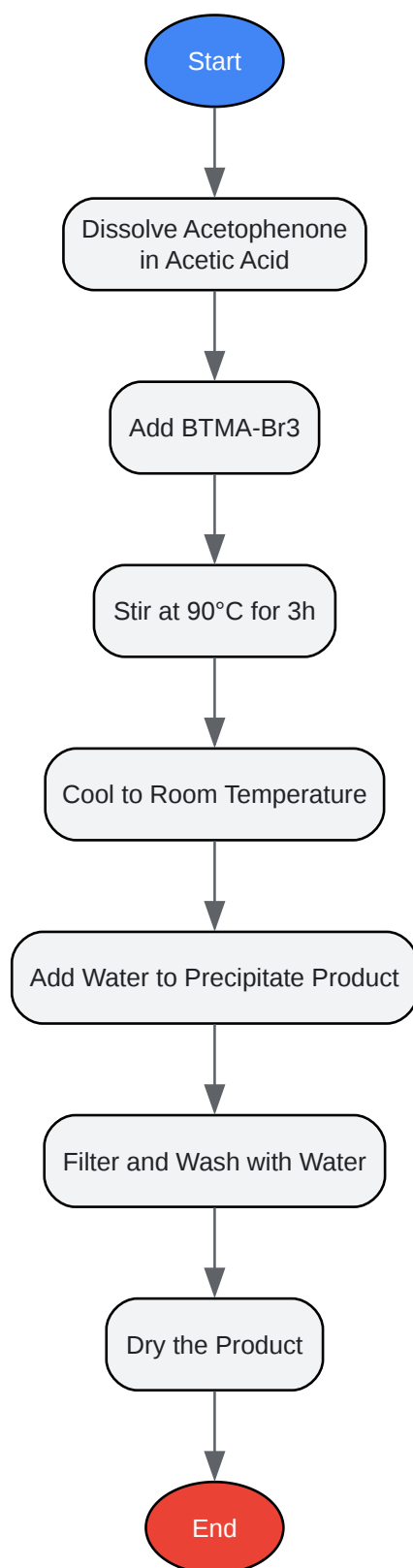
Benzyltrimethylammonium tribromide is a quaternary ammonium salt that is particularly valued as a solid alternative to hazardous liquid bromine, enhancing laboratory safety.^{[1][2]} Its utility as a phase-transfer catalyst facilitates reactions between reactants in immiscible phases, increasing reaction rates and yields.^[3] Key applications include the electrophilic bromination of aromatic compounds such as phenols, anilines, and aromatic ethers, as well as the α -bromination of ketones and the bromination of alkenes.^[4]

Mechanism of Phase-Transfer Catalysis

The efficacy of BTMA-Br₃ as a phase-transfer catalyst stems from the ability of the benzyltrimethylammonium cation to transport the tribromide anion (or other anions) from an

aqueous or solid phase into an organic phase where the substrate is dissolved. This transfer overcomes the insolubility of the reacting species, allowing the reaction to proceed. The lipophilic nature of the cation facilitates its solubility in the organic solvent, while the positively charged nitrogen atom can pair with the anionic reactant.





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